

Technical Guide: Physicochemical Properties of N-(3-Methoxyphenyl)acetamide

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Compound of Interest

Compound Name: **N-(3-Methoxyphenyl)acetamide**

Cat. No.: **B186980**

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Audience: Researchers, scientists, and drug development professionals.

Core Subject: This document provides a detailed overview of the melting and boiling points of **N-(3-Methoxyphenyl)acetamide**, including experimental methodologies for their determination.

Quantitative Data Summary

The melting and boiling points of **N-(3-Methoxyphenyl)acetamide** are critical physicochemical parameters for its synthesis, purification, and formulation. Below is a summary of the reported values for this compound.

Property	Value	Source
Melting Point	103-103.5 °C	ECHEMI[1]
103 °C	Alfa Chemical[2]	
78.0 - 82.0 °C	TCI[3]	
Boiling Point	338.7 °C	ECHEMI[1]

Note: Variations in melting point values may be attributed to differences in experimental conditions, solvent used for crystallization, and sample purity.

Experimental Protocols

The determination of melting and boiling points is a fundamental procedure in chemical analysis for the characterization and purity assessment of a compound.

Melting Point Determination

Principle: The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Capillary tube melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Glass capillary tubes (sealed at one end)
- Sample of **N-(3-Methoxyphenyl)acetamide**
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of dry **N-(3-Methoxyphenyl)acetamide** is finely ground using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned to ensure its bulb is at the same level as the sample.
- **Heating:** The apparatus is heated at a controlled rate. A rapid heating rate can be used initially to approach the expected melting point, followed by a slower rate (1-2 °C per minute) as the melting point is neared.

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has melted is recorded as the end of the melting range.

Boiling Point Determination

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. The normal boiling point is the boiling point at one atmosphere of pressure.

Apparatus:

- Small test tube or boiling tube
- Thiele tube or other heating bath (e.g., oil bath)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Heat source (e.g., Bunsen burner or heating mantle)
- Sample of **N-(3-Methoxyphenyl)acetamide**

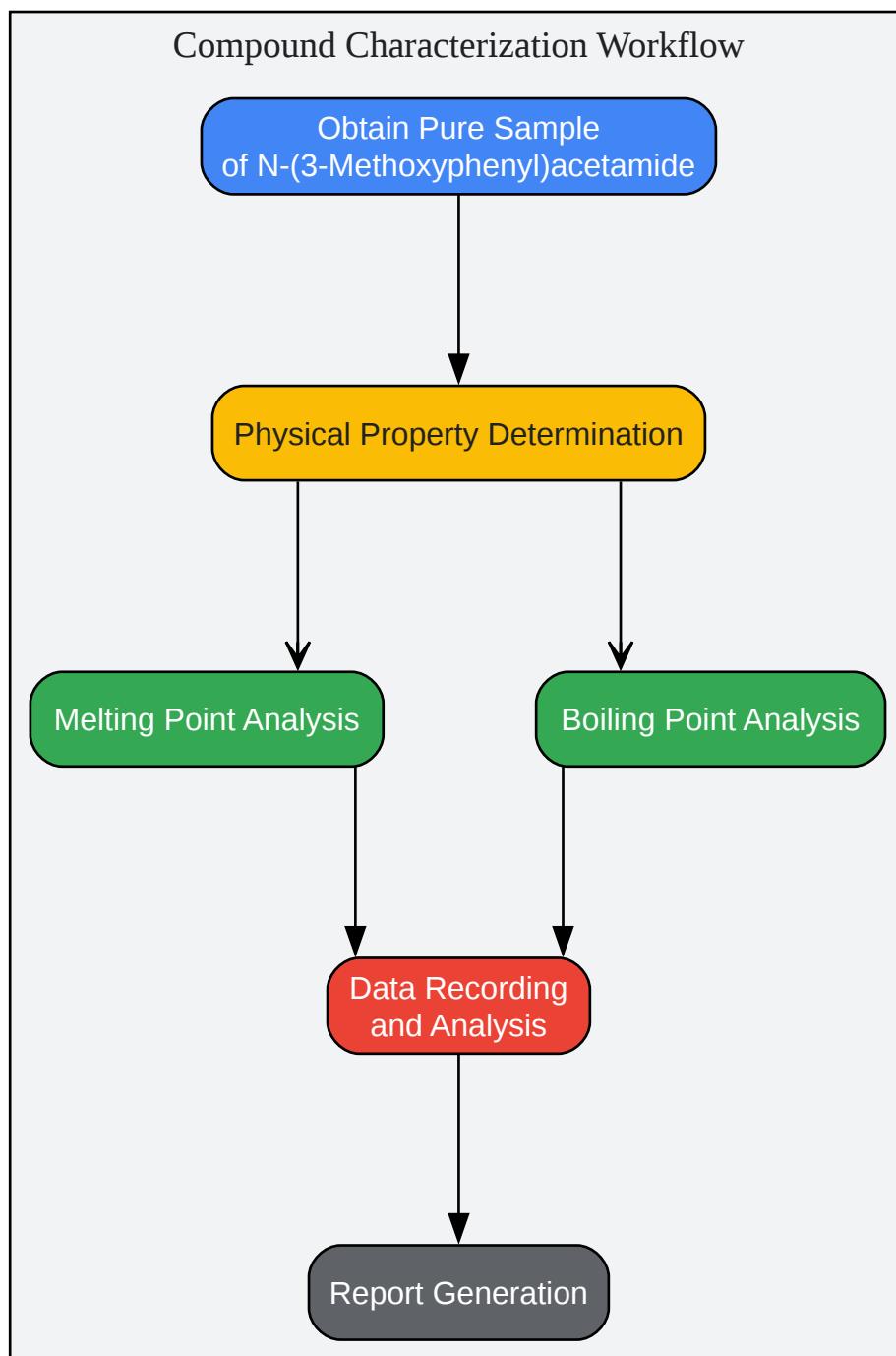
Procedure:

- Sample Preparation: A small amount (approximately 0.5 mL) of **N-(3-Methoxyphenyl)acetamide** is placed into the small test tube.
- Capillary Tube Insertion: A capillary tube is sealed at one end and placed, open end down, into the test tube containing the sample.
- Apparatus Assembly: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in a Thiele tube or oil bath.
- Heating: The heating bath is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- Observation: Heating is continued until a steady stream of bubbles is observed. The heat source is then removed, and the bath is allowed to cool slowly.
- Boiling Point Recording: The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the determination and reporting of the physicochemical properties of a chemical compound like **N-(3-Methoxyphenyl)acetamide**.



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